

Technical Guide: Physicochemical Properties of 6-Bromochroman-3-ol

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Compound of Interest

Compound Name: 6-Bromochroman-3-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known and inferred physicochemical properties of **6-Bromochroman-3-ol**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. Due to the limited availability of direct experimental data for this specific molecule, this guide combines reported data for its precursor, 6-Bromochroman-3-one, with established chemical principles to offer a robust profile for research and development purposes.

Core Physicochemical Properties

The properties of **6-Bromochroman-3-ol** are summarized below. Data for the precursor, 6-Bromochroman-3-one, is included for comparative purposes.

Property	6-Bromochroman-3-ol	6-Bromochroman-3-one
Molecular Formula	C ₉ H ₉ BrO ₂	C ₉ H ₇ BrO ₂ [1]
Molecular Weight	~229.07 g/mol	227.05 g/mol [1]
Melting Point	Data not available	Data not available
Boiling Point	Data not available	Data not available
Solubility	Expected to be soluble in organic solvents like ethanol, methanol, and DMSO.	Data not available
pKa	Data not available	Data not available
Appearance	Expected to be a solid at room temperature.	Data not available
SMILES	O1c2ccc(Br)cc2C(O)C1	O=C1Cc2cc(Br)ccc2O1

Note: The molecular formula and weight for **6-Bromochroman-3-ol** are inferred from the reduction of 6-Bromochroman-3-one.

Synthesis and Experimental Protocols

The primary route for the synthesis of **6-Bromochroman-3-ol** is through the reduction of its corresponding ketone, 6-Bromochroman-3-one.

Experimental Protocol: Reduction of 6-Bromochroman-3-one

This protocol describes a general method for the reduction of a chromanone to a chromanol using a standard reducing agent.

Materials:

- 6-Bromochroman-3-one
- Sodium borohydride (NaBH₄)

- Methanol (or Ethanol)
- Dichloromethane (or Ethyl acetate)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Rotary evaporator
- Magnetic stirrer and stir bar
- Round-bottom flask
- Separatory funnel
- Standard laboratory glassware

Procedure:

- Dissolution: Dissolve 6-Bromochroman-3-one in methanol in a round-bottom flask at room temperature with stirring.
- Reduction: Slowly add sodium borohydride to the solution in portions. The reaction is typically exothermic and may require cooling in an ice bath to maintain a temperature of 0-5 $^{\circ}\text{C}$.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Quenching: Carefully quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- Extraction: Remove the methanol under reduced pressure using a rotary evaporator. Extract the aqueous residue with dichloromethane or ethyl acetate.
- Washing: Wash the combined organic layers with brine (saturated NaCl solution).

- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Solvent Removal: Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude **6-Bromochroman-3-ol**.
- Purification: The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate).

Potential Biological Activity and Signaling Pathways

While no specific signaling pathways involving **6-Bromochroman-3-ol** have been elucidated, the broader class of chroman derivatives has been extensively studied for its biological activities. Research has shown that chroman-based molecules can exhibit a range of pharmacological effects, including:

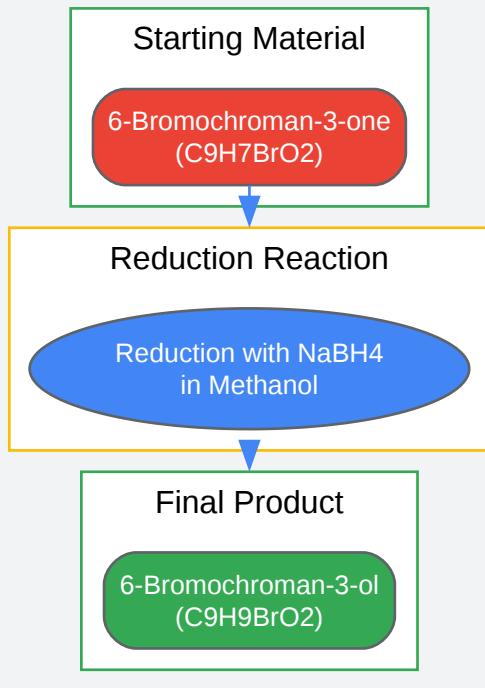
- Anticancer Properties: Certain chroman derivatives have demonstrated cytotoxic activity against various cancer cell lines.[2][3][4]
- Antimicrobial Activity: The chroman scaffold is a feature of some compounds with antibacterial and antifungal properties.
- Enzyme Inhibition: Substituted chromans have been investigated as inhibitors of various enzymes, highlighting their potential in targeted therapies.[3]

Further research is required to determine the specific biological targets and signaling pathways modulated by **6-Bromochroman-3-ol**.

Visualizing the Synthesis Workflow

The following diagram illustrates the synthetic pathway from 6-Bromochroman-3-one to **6-Bromochroman-3-ol**.

Synthesis of 6-Bromochroman-3-ol

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Caption: Synthetic pathway for **6-Bromochroman-3-ol**.

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